

Technical Guide: 5'-O-TBDMS-2'-deoxyadenosine in Oligonucleotide Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5'-O-TBDMS-dA

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This guide provides core technical data and a procedural overview for the application of 5'-O-tert-Butyldimethylsilyl-2'-deoxyadenosine (**5'-O-TBDMS-dA**), a key protected nucleoside analog used in the chemical synthesis of DNA.

Core Compound Data

The molecular formula and weight of **5'-O-TBDMS-dA** are essential for stoichiometric calculations in reaction protocols. This data is summarized below.

Property	Value
Molecular Formula	C ₁₆ H ₂₇ N ₅ O ₃ Si
Molecular Weight	365.50 g/mol [1] [2]

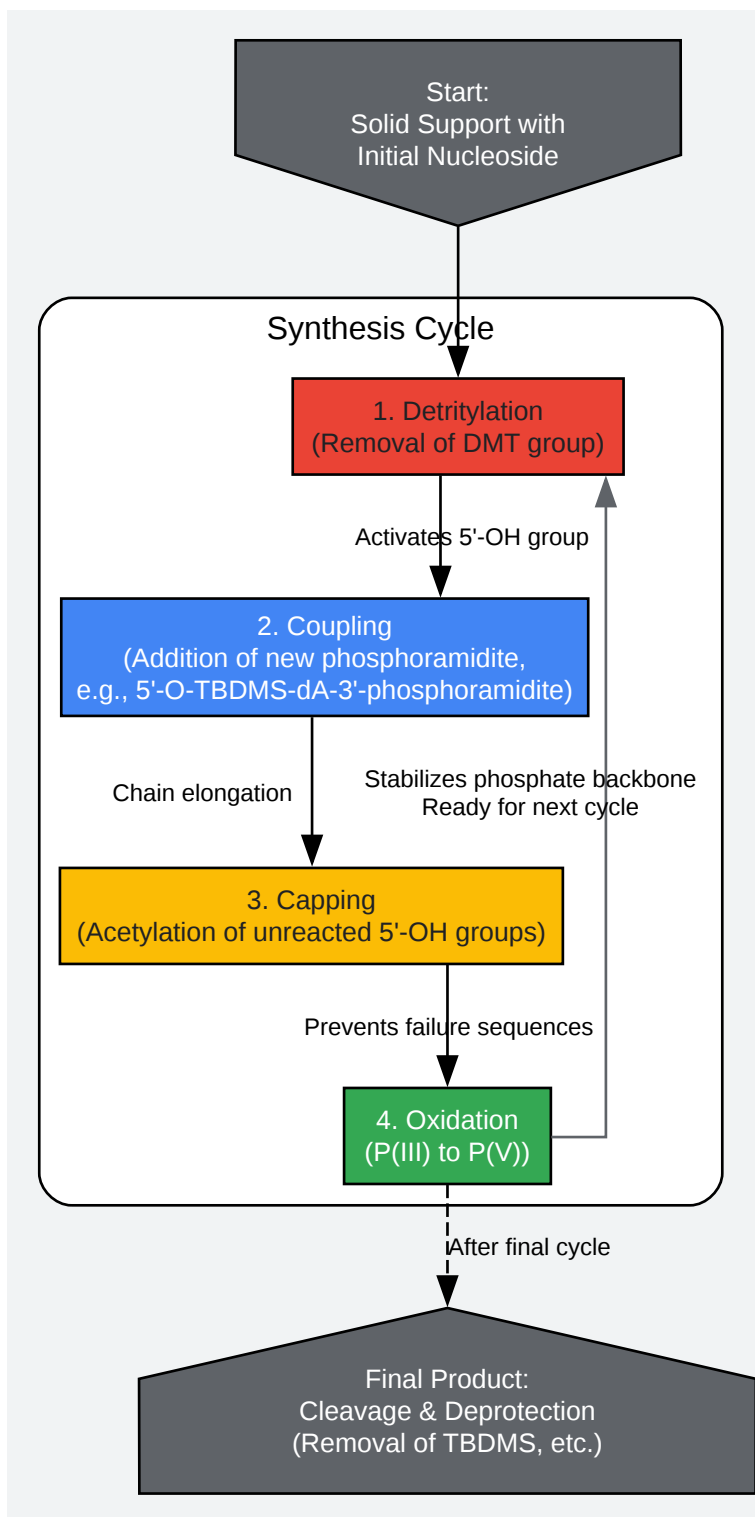
Role in Oligonucleotide Synthesis

5'-O-TBDMS-dA is a modified version of deoxyadenosine, a fundamental building block of DNA. The tert-Butyldimethylsilyl (TBDMS) group is a protecting group attached to the 5'-hydroxyl position of the deoxyribose sugar. This protection is a critical step in the phosphoramidite method of solid-phase oligonucleotide synthesis. It prevents unwanted side

reactions at the 5'-hydroxyl group, directing the sequential addition of nucleotide monomers in the desired 3' to 5' direction.

Experimental Workflow: Solid-Phase DNA Synthesis

The following diagram illustrates the cyclical process of solid-phase DNA synthesis utilizing protected nucleosides like **5'-O-TBDMS-dA**. Each cycle extends the growing DNA chain by one nucleotide.



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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com